

How to handle and store the EB1002 peptide to maintain activity.

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Compound of Interest

Compound Name: EB1002

Cat. No.: B15609257

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EB1002 Peptide Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper handling, storage, and use of the **EB1002** peptide to ensure the maintenance of its biological activity and the integrity of experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the **EB1002** peptide and what is its mechanism of action?

A1: **EB1002** is a selective and long-acting agonist for the neurokinin 2 receptor (NK2R), which is a G protein-coupled receptor (GPCR).[1] Its mechanism of action involves the activation of NK2R, which leads to a dual effect on energy homeostasis: suppressing appetite through central nervous system pathways and increasing energy expenditure via peripheral mechanisms.[2][3] The signaling is partially dependent on the melanocortin 4 receptor (MC4R) pathway but operates independently of leptin signaling.[1][2]

Q2: What are the primary applications of the **EB1002** peptide in research?

A2: **EB1002** is primarily used in research related to obesity, type 2 diabetes, and metabolic diseases.[4] Studies have shown that in diet-induced obese mice and diabetic, obese macaques, **EB1002** reduces food intake, body weight (primarily fat mass), blood glucose, triglycerides, and cholesterol, while also improving insulin sensitivity.[2][3] It has a longer half-

life of approximately 10 hours compared to the endogenous ligand, neurokinin A, which lasts only for minutes.[5]

Q3: How should lyophilized **EB1002** peptide be stored to ensure long-term stability?

A3: Lyophilized **EB1002** peptide should be stored in a cool, dry, and dark place.[6] For optimal long-term stability, it is recommended to store the lyophilized powder at -20°C or -80°C.[4][7] Under these conditions, the peptide can be stable for several years.[8] It is crucial to prevent exposure to moisture, as this can lead to hydrolysis and degradation of the peptide.[6] Vials should be tightly sealed and allowed to warm to room temperature in a desiccator before opening to minimize condensation.[7][9]

Q4: What is the recommended procedure for reconstituting the **EB1002** peptide?

A4: To reconstitute **EB1002**, use a sterile, high-purity solvent appropriate for your experimental setup.[10] For in vivo studies in mice, a common vehicle is a solution containing DMSO, PEG300, Tween-80, and saline.[4] The choice of solvent will depend on the specific application. It is important to use gentle mixing, such as slow swirling or inversion, to dissolve the peptide completely.[10] Avoid vigorous shaking, which can cause aggregation.[10] For cellular assays, sterile buffers at a pH of 5-6 are often recommended to prolong the stability of the peptide in solution.

Q5: How should reconstituted **EB1002** peptide solutions be stored?

A5: The shelf-life of peptides in solution is limited.[8] For short-term storage (up to one week), solutions can be kept at 4°C.[7] For longer-term storage, it is advisable to aliquot the reconstituted peptide into single-use volumes and freeze them at -20°C or -80°C.[4][7][9] This practice helps to avoid repeated freeze-thaw cycles, which can degrade the peptide.[6][8] Stock solutions stored at -80°C can be stable for up to 6 months, whereas at -20°C, they should be used within a month.[4]

Storage and Stability Data Summary

Storage Condition	Form	Recommended Temperature	Shelf Life	Key Considerations
Long-Term	Lyophilized Powder	-20°C to -80°C	Several Years	Store in a dark, dry environment. Avoid moisture. [4][6][7][8]
Short-Term	Lyophilized Powder	4°C	Days to Weeks	Keep in a desiccator, protected from light.[9]
Long-Term	Reconstituted Solution	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles. Use sterile buffers (pH 5-6).[4]
Short-Term	Reconstituted Solution	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.[4]
Very Short-Term	Reconstituted Solution	4°C	Up to 1 week	Prone to bacterial degradation. Use sterile solutions. [7]

Experimental Protocols

Protocol 1: Reconstitution of EB1002 for In Vivo Studies

Objective: To prepare a stock solution of **EB1002** for subcutaneous administration in mice.

Materials:

- Lyophilized **EB1002** peptide

- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Sterile saline (0.9% NaCl)
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated pipettes and sterile tips

Procedure:

- Allow the vial of lyophilized **EB1002** to equilibrate to room temperature in a desiccator before opening.[9]
- Prepare a stock solution of **EB1002** by dissolving it in DMSO to a concentration of 50 mg/mL.[4]
- To prepare the final working solution (e.g., for a 1 mL final volume), take 100 μ L of the 50 mg/mL DMSO stock solution.[4]
- Add 400 μ L of PEG300 to the DMSO stock and mix gently but thoroughly.[4]
- Add 50 μ L of Tween-80 and mix again until the solution is homogeneous.[4]
- Finally, add 450 μ L of sterile saline to bring the total volume to 1 mL.[4]
- The final concentration of this working solution will be 5 mg/mL. This can be further diluted with the vehicle to achieve the desired dose for injection.
- If not used immediately, store the working solution in aliquots at -20°C for up to one month.
[4]

Protocol 2: In Vivo Administration of **EB1002** in a Mouse Model of Obesity

Objective: To assess the effect of **EB1002** on body weight and food intake in diet-induced obese (DIO) mice.

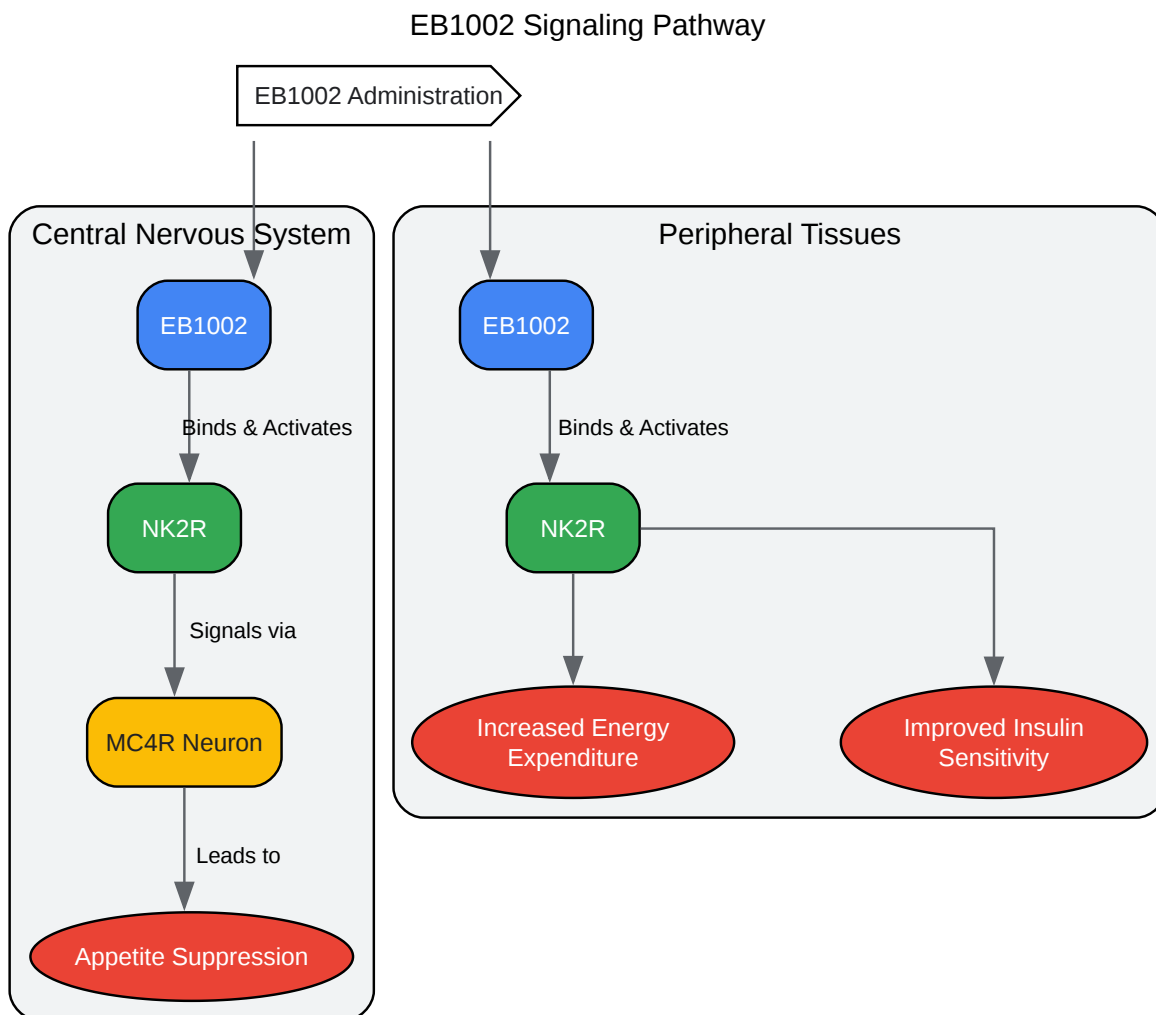
Materials:

- Reconstituted **EB1002** working solution (from Protocol 1)
- Vehicle control solution (prepared identically but without **EB1002**)
- DIO mice
- Sterile insulin syringes (or equivalent for subcutaneous injection)
- Animal scale
- Food balance

Procedure:

- Acclimatize DIO mice to handling and single housing for accurate food intake measurement.
- Record the baseline body weight and daily food intake for each mouse for at least 3 days prior to the start of the experiment.
- On the day of the experiment, administer the desired dose of **EB1002** (e.g., 325 nmol/kg) via subcutaneous injection.^[11] A control group should receive an equivalent volume of the vehicle solution.
- Daily injections are typically performed to align with the peptide's 10-hour half-life.^[5]
- Monitor and record the body weight and food intake of each mouse daily for the duration of the study.
- At the end of the study, mice can be euthanized for further analysis of adipose tissue, blood glucose, and other metabolic parameters.^[1]

EB1002 Signaling Pathway



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Caption: Dual action of **EB1002** on central and peripheral pathways.

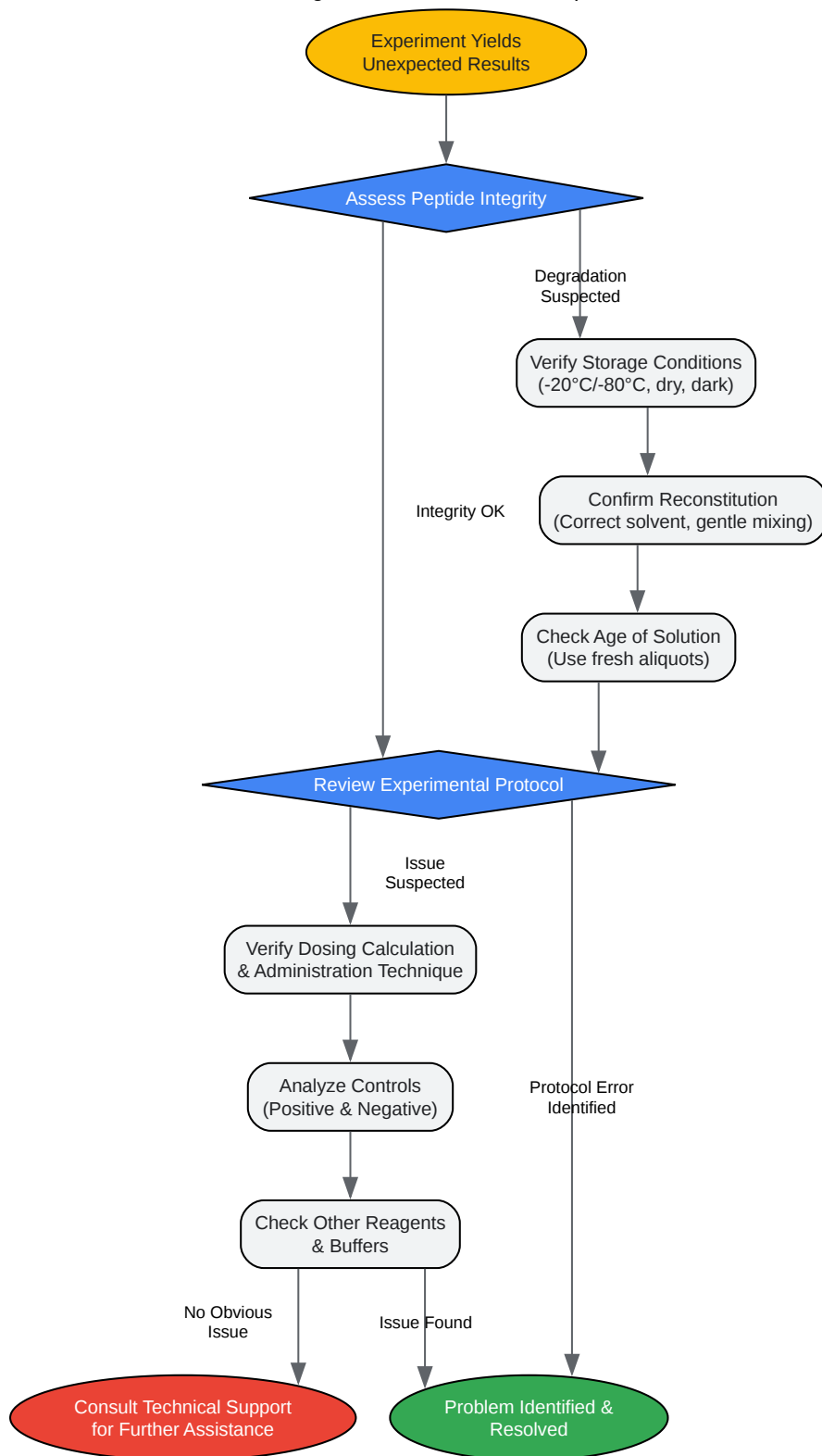
Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Poor or no biological activity observed	Peptide degradation	Ensure proper storage of lyophilized powder and reconstituted solutions as per the guidelines. Avoid repeated freeze-thaw cycles. [6] [7] Prepare fresh solutions for critical experiments.
Incorrect reconstitution	Verify the solvent and procedure used for reconstitution. Ensure the peptide is fully dissolved before use. [10] Some peptides may require specific pH or buffer conditions for optimal solubility and stability.	
Inaccurate peptide quantification	The actual peptide content in lyophilized powder can be lower than stated due to the presence of counterions and absorbed water. Consider performing peptide quantification (e.g., amino acid analysis) for precise dosing. [12]	
Precipitation observed in reconstituted solution	Low peptide solubility	The peptide may not be soluble at the desired concentration in the chosen solvent. Try sonicating the solution briefly or warming it gently. If the issue persists, consider using a different solvent system or reducing the concentration.

Aggregation	<p>Peptides can aggregate over time, especially at high concentrations or with improper handling.[13]</p> <p>Centrifuge the solution to pellet any aggregates and use the supernatant. For future preparations, consider using sterile buffers at pH 5-6.</p>	
Inconsistent results between experiments	Variability in peptide aliquots	<p>Ensure thorough mixing of the stock solution before aliquoting to guarantee homogeneity. Use calibrated pipettes for accurate dispensing.</p>
Freeze-thaw cycles	<p>Repeatedly freezing and thawing a stock solution can lead to degradation and inconsistent activity.[6][8]</p> <p>Always use fresh aliquots for each experiment.</p>	
Contamination	<p>Bacterial contamination can degrade the peptide in solution.[8] Use sterile techniques and solvents for reconstitution. Solutions can be passed through a 0.22 μm filter before use.[4]</p>	

Troubleshooting Workflow

Troubleshooting Workflow for EB1002 Experiments

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Caption: A logical workflow for troubleshooting common experimental issues.

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